

# Prothioconazole-d4 Analytical Standard: A Technical Guide to Commercial Availability and Application

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## Compound of Interest

Compound Name: Prothioconazole-d4

Cat. No.: B15555845

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **Prothioconazole-d4** analytical standard. It is designed to assist researchers, scientists, and professionals in drug development in sourcing this critical reference material for their analytical needs. This document includes a comparative summary of suppliers, a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and visualizations to clarify experimental workflows.

## Commercial Availability of Prothioconazole-d4

The use of isotopically labeled internal standards is crucial for achieving accurate and reliable quantification in analytical methods. **Prothioconazole-d4**, as a deuterated analog of the broad-spectrum fungicide prothioconazole, serves as an ideal internal standard for mass spectrometry-based analyses. Several chemical suppliers offer **Prothioconazole-d4** as a high-purity analytical standard. A summary of commercially available options is presented in the table below. Please note that pricing is often available upon request from the suppliers.

Supplier	Product Name	Product/Catalog Number	Pack Size(s)	Purity	Notes
LGC Standards (distributor for Toronto Research Chemicals)	Prothioconazole-d4	TRC-P838832	0.5 mg, 1 mg, 2.5 mg	>95% (HPLC) <a href="#">[1]</a>	Price available upon inquiry. <a href="#">[1]</a>
MedChemExpress	Prothioconazole-d4	HY-116568S	Not specified	Not specified	Price available upon inquiry. <a href="#">[2]</a>
Clinivex	Prothioconazole-d4	Not specified	10 mg, 25 mg, 50 mg, 100 mg	Not specified	Price available upon inquiry. <a href="#">[3]</a>
Axios Research	Prothioconazole-d4	AR-P33095	Not specified	Not specified	Price available upon inquiry. <a href="#">[4]</a>

## Experimental Protocol: Quantification of Prothioconazole using Prothioconazole-d4 Internal Standard by LC-MS/MS

The following is a generalized experimental protocol for the quantitative analysis of prothioconazole in a given matrix using **Prothioconazole-d4** as an internal standard. This method is based on common practices in residue analysis and may require optimization for specific matrices and instrumentation.

### 1. Standard Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Prothioconazole and **Prothioconazole-d4** in a suitable solvent such as acetonitrile or methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the Prothioconazole stock solution. Each of these working standards should be fortified with the **Prothioconazole-d4** internal standard at a constant concentration.

## 2. Sample Preparation (QuEChERS Method - Quick, Easy, Cheap, Effective, Rugged, and Safe)

- Extraction:
  - Weigh a representative homogenized sample (e.g., 10 g) into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.
  - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
  - Shake vigorously for 1 minute and centrifuge.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
  - Transfer an aliquot of the acetonitrile supernatant to a dSPE tube containing a suitable sorbent (e.g., PSA, C18, GCB).
  - Vortex for 30 seconds and centrifuge.
  - The resulting supernatant is the final extract.

## 3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: A C18 reversed-phase column is commonly used.

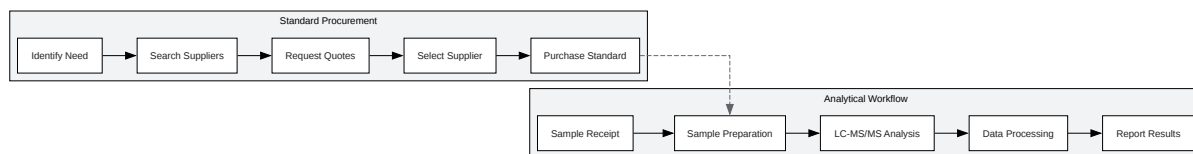
- Mobile Phase: A gradient elution with water and acetonitrile or methanol, both typically containing a small amount of an additive like formic acid or ammonium acetate to improve chromatographic peak shape and ionization efficiency.
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-10 µL.
- Mass Spectrometry (MS/MS) Conditions:
  - Ionization: Electrospray ionization (ESI) in positive ion mode is generally suitable for Prothioconazole and its deuterated internal standard.
  - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions should be optimized for both Prothioconazole and **Prothioconazole-d4**.

#### 4. Quantification

The concentration of prothioconazole in the sample is determined by creating a calibration curve. This is done by plotting the ratio of the peak area of the prothioconazole to the peak area of the **Prothioconazole-d4** internal standard against the concentration of the prothioconazole calibration standards. The concentration of prothioconazole in the unknown sample is then calculated from this curve.

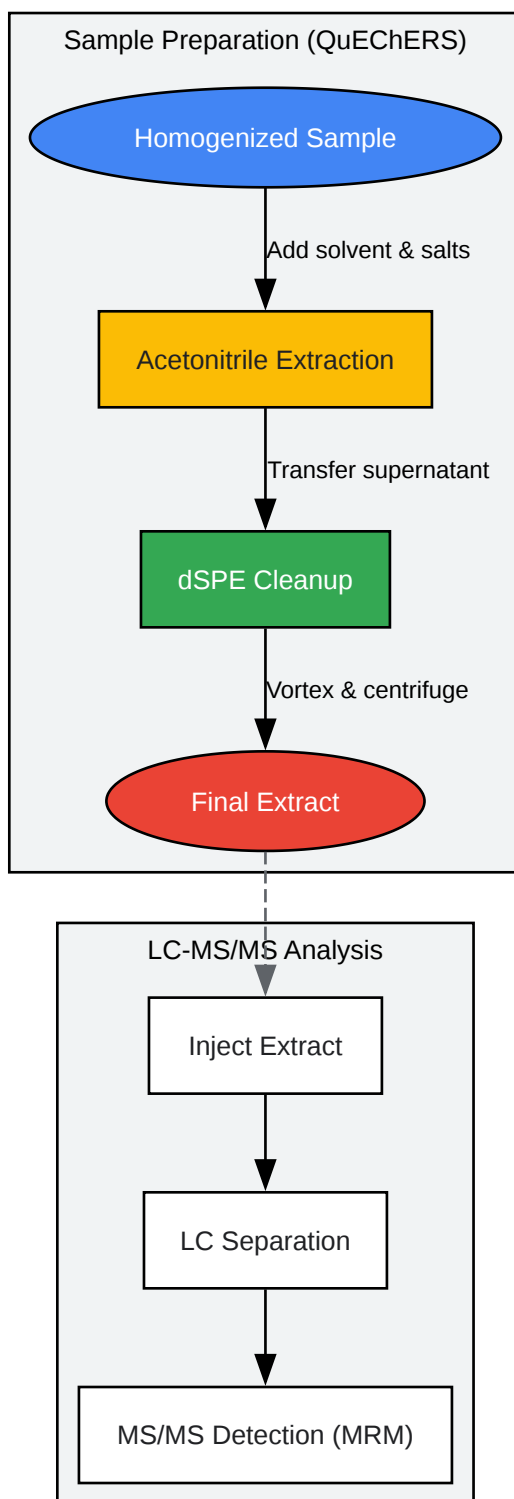
## Visualizations

To further clarify the experimental and logical workflows, the following diagrams have been generated using the DOT language.



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### Procurement and Analytical Workflow



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### Detailed Sample Preparation and Analysis Workflow

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## References

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